

An In-depth Technical Guide to the Physicochemical Properties of Ethyl Valerate

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Compound of Interest

Compound Name: Ethyl valerate

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This technical guide provides a comprehensive overview of the boiling point and density of **ethyl valerate** (also known as ethyl pentanoate), a key fragrance and flavor compound. This document outlines its core physicochemical properties, details the experimental protocols for their determination, and presents this information in a clear, accessible format for scientific and research applications.

Core Physicochemical Data

Ethyl valerate is a colorless liquid with a fruity odor, commonly used in the food and cosmetic industries.^[1] Its fundamental physical properties, boiling point and density, are crucial for its application in various industrial processes, including formulation, quality control, and chemical synthesis.

The boiling point and density of **ethyl valerate** have been determined through various experimental measurements. The following table summarizes these key values from multiple sources, providing a consolidated reference.

Property	Value	Conditions
Boiling Point	144-145 °C	@ 760.00 mm Hg
72-74 °C	@ 65.00 mm Hg	
Density	0.870-0.875 g/mL	@ 25 °C
0.877 g/cm ³	@ 20 °C	

Data sourced from multiple chemical and scientific databases.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols for Property Determination

Accurate determination of boiling point and density is fundamental in chemical analysis. The following sections detail standard laboratory protocols for measuring these properties for a liquid compound such as **ethyl valerate**.

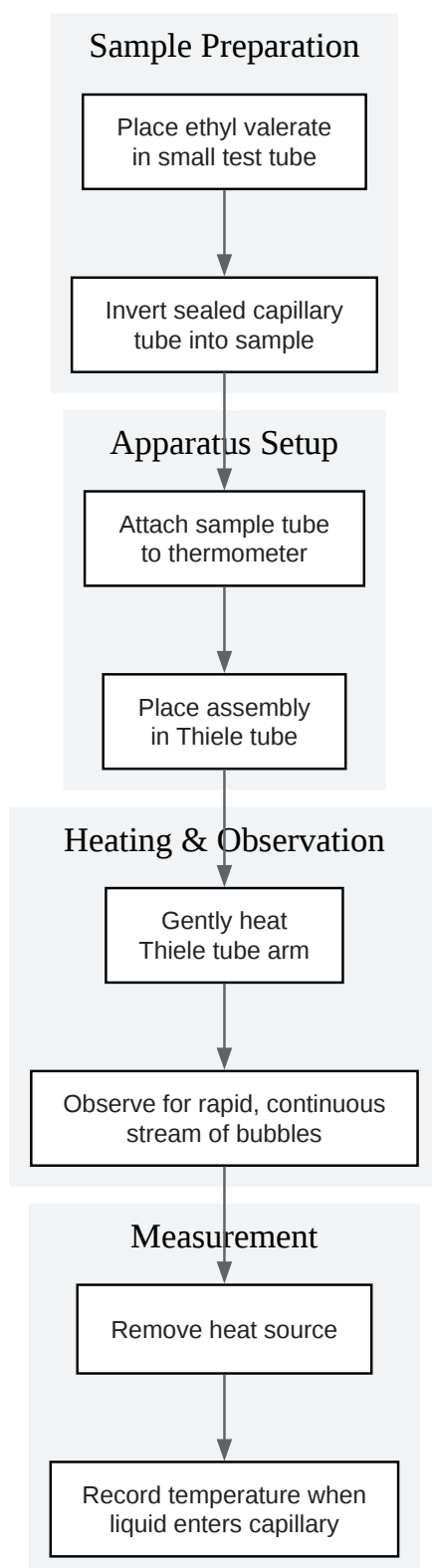
The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[7\]](#) Several methods can be employed for its determination, with the Thiele tube method and distillation being common laboratory techniques.[\[7\]](#)[\[8\]](#)

Protocol: Thiele Tube Method

This method is advantageous as it requires only a small sample volume.[\[8\]](#)

- **Sample Preparation:** A small amount (a few milliliters) of **ethyl valerate** is placed into a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer. This entire setup is then placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) to ensure even heat distribution.
- **Heating:** The side arm of the Thiele tube is gently and consistently heated.[\[8\]](#)[\[9\]](#) Initially, trapped air will be expelled from the capillary tube. As the temperature approaches the boiling point of **ethyl valerate**, a rapid and continuous stream of bubbles will emerge from the inverted capillary tube.[\[9\]](#)

- Measurement: Heating is discontinued once a steady stream of bubbles is observed. The liquid will begin to cool. The boiling point is recorded as the temperature at which the bubbling stops and the liquid is drawn into the capillary tube.[8][9]



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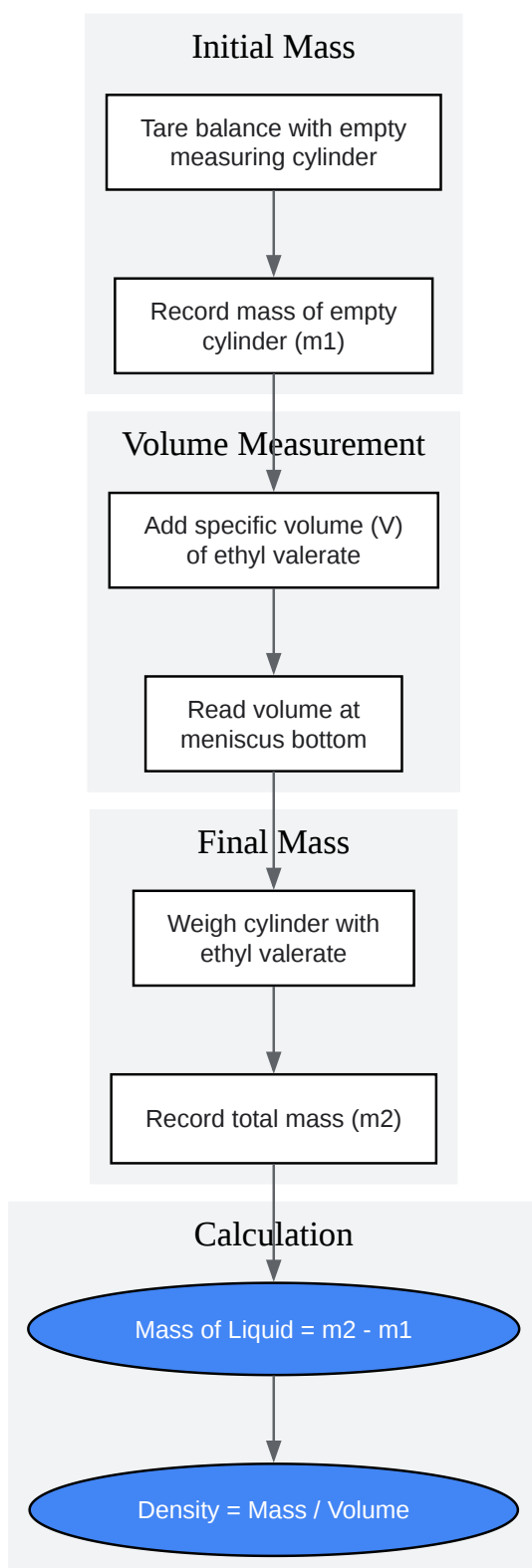
Boiling Point Determination Workflow

Density is a fundamental physical property defined as the mass of a substance per unit volume.^[10] It can be determined by accurately measuring the mass and volume of a sample.

Protocol: Mass and Volume Measurement

This is a straightforward and common method for determining the density of a liquid.^[11]

- **Mass Measurement of Empty Container:** An empty, dry measuring cylinder (or pycnometer for higher accuracy) is placed on a digital balance, and its mass is recorded after taring the balance to zero.^[11]
- **Volume Measurement:** A specific volume of **ethyl valerate** (e.g., 10 mL or 25 mL) is carefully transferred into the measuring cylinder. The volume should be read at the bottom of the meniscus with the eye level to the liquid surface to avoid parallax error.^{[10][11]}
- **Mass Measurement of Filled Container:** The measuring cylinder containing the **ethyl valerate** is reweighed, and the new mass is recorded.
- **Calculation:** The mass of the **ethyl valerate** is calculated by subtracting the mass of the empty cylinder from the mass of the filled cylinder. The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.^[12]



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Density Determination Workflow

This guide provides essential data and standardized methodologies for the determination of **ethyl valerate**'s boiling point and density. Adherence to these protocols will ensure accurate and reproducible results critical for research, development, and quality assurance applications.

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